

3-Chloro-5-hydroxybenzoic Acid molecular weight

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 3-Chloro-5-hydroxybenzoic Acid

Cat. No.: B1664645

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An In-Depth Technical Guide to 3-Chloro-5-hydroxybenzoic Acid

This technical guide provides a comprehensive overview of **3-Chloro-5-hydroxybenzoic Acid**, tailored for researchers, scientists, and professionals in drug development. It covers the core physicochemical properties, biological activity, and experimental data related to this compound.

Core Properties

3-Chloro-5-hydroxybenzoic acid is a chemical compound with the molecular formula C₇H₅ClO₃.[1][2][3] It is recognized for its role as a selective agonist for the G protein-coupled receptor 81 (GPR81), also known as the lactate receptor.[4] Its CAS number is 53984-36-4.[1] [2][3]

Physicochemical Data

A summary of the key quantitative properties of **3-Chloro-5-hydroxybenzoic Acid** is presented below.



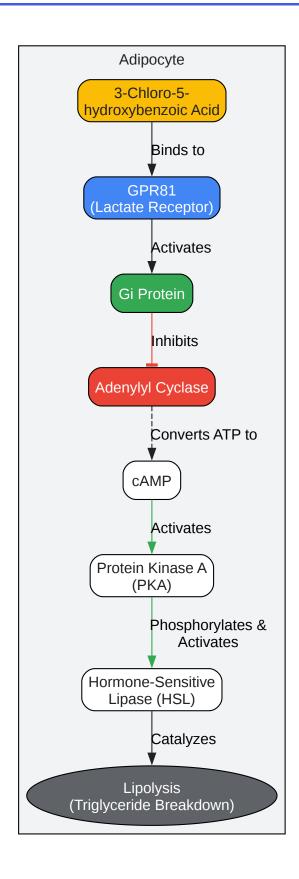
Property	Value	Source
Molecular Weight	172.57 g/mol	[1]
Molecular Formula	C7H5ClO3	[1][2][3]
Purity	≥97% (HPLC)	[1]
Appearance	White to Orange to Green powder/crystal	[2]
Human GPR81 EC₅o	16 μΜ	[4]

Biological Activity and Signaling Pathway

3-Chloro-5-hydroxybenzoic acid is a potent and selective agonist of the GPR81 lactate receptor.[4] Activation of GPR81, particularly in adipose tissue, leads to a reduction in triglyceride lipolysis. This mechanism is similar to the action of niacin on GPR109a, which is used in the treatment of dyslipidemia. The selectivity of **3-Chloro-5-hydroxybenzoic acid** for GPR81 may offer a therapeutic advantage by avoiding the side effects associated with GPR109a agonism, such as flushing and pruritus.

The simplified signaling pathway for GPR81-mediated inhibition of lipolysis is illustrated below.





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Caption: GPR81 activation by **3-Chloro-5-hydroxybenzoic acid** inhibits lipolysis.



Experimental Protocols and In Vivo Data In Vivo Lipolysis Assay in Mice

A key experiment demonstrating the efficacy of **3-Chloro-5-hydroxybenzoic acid** involves its administration to obese mice to measure its effect on lipolysis.

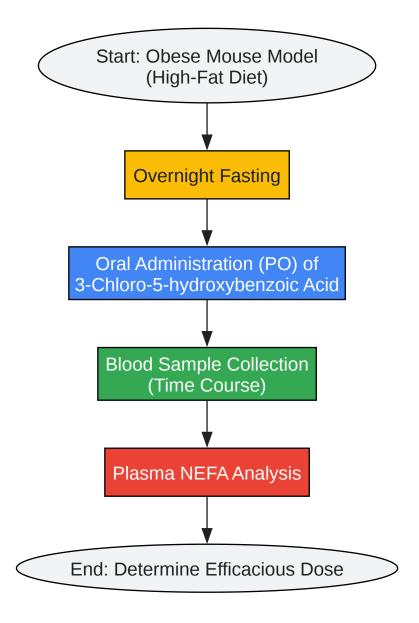
Objective: To determine the in vivo effect of **3-Chloro-5-hydroxybenzoic acid** on free fatty acid levels in a mouse model of obesity.

Methodology:

- Animal Model: C57Bl6/J mice are fed a high-fat diet for 10 weeks to induce obesity.
- Fasting: Mice are fasted overnight prior to the experiment.
- Compound Administration: 3-Chloro-5-hydroxybenzoic acid is administered orally (PO) at varying doses (e.g., 30, 100, and 300 mg/kg).
- Sample Collection: Blood samples are collected at specified time points post-administration.
- Analysis: Plasma is analyzed to determine the concentration of nonesterified free fatty acids (NEFA).
- Outcome: A significant reduction in free fatty acids indicates that the compound effectively inhibits lipolysis in vivo. A minimum efficacious dose was identified as 30 mg/kg in the described study.[4]

The general workflow for this type of in vivo experiment is outlined below.





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Caption: Workflow for an in vivo lipolysis study in mice.

Potency Across Species

The potency of **3-Chloro-5-hydroxybenzoic acid** has been evaluated across GPR81 orthologs from various species. This is crucial for preclinical model selection and translational studies.



Species	GPR81 EC ₅₀ (μM)	
Human	16	
Monkey	17	
Dog	67	
Rat	7	
Mouse	22	
Hamster	27	
Data sourced from MedchemExpress.[4]		

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- To cite this document: BenchChem. [3-Chloro-5-hydroxybenzoic Acid molecular weight].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664645#3-chloro-5-hydroxybenzoic-acid-molecular-weight]

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